Equilibrium conditions in biuret nitration

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Compound of Interest

Compound Name:	*Nitrobiuret*
CAS No.:	*16326-62-8*
Cat. No.:	*B165591*

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Topic: Equilibrium Conditions in Biuret Nitration: Mechanistic Control and Process Optimization Content Type: Technical Whitepaper Audience: Researchers, Synthetic Chemists, and Energetic Materials Scientists

Executive Summary

The nitration of biuret (

) to form 1-**nitrobiuret** (

) or 1,5-di**nitrobiuret** is a classic example of a reversible, acid-catalyzed equilibrium sensitive to water content and temperature. Unlike the irreversible nitration of aromatic hydrocarbons, N-nitration of ureas involves a delicate balance between electrophilic attack by the nitronium ion (

) and the acid-catalyzed hydrolysis of the substrate.

This guide delineates the physicochemical parameters required to shift the equilibrium toward the nitro-species while suppressing the decomposition pathways that lead to thermal runaway. It provides a validated protocol for the synthesis of 1-**nitrobiuret**, grounded in the principles of mixed-acid thermodynamics.

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Mechanistic Fundamentals: The Equilibrium Triad

The synthesis of **nitrobiuret** is governed by three competing chemical behaviors: N-Nitration, O-Protonation (Deactivation), and Hydrolysis.

The Nitronium Ion Equilibrium

The active electrophile is the nitronium ion (

), generated by the dehydration of nitric acid by sulfuric acid:

In the context of biuret, the amine nitrogens are nucleophilic, but the carbonyl oxygens are basic. High acidity is required to generate

, but excessive acidity protonates the carbonyl oxygen, deactivating the molecule toward electrophilic attack.

Reaction Pathway Visualization

The following diagram illustrates the kinetic competition between the desired N-nitration and the thermodynamic sink of hydrolysis.

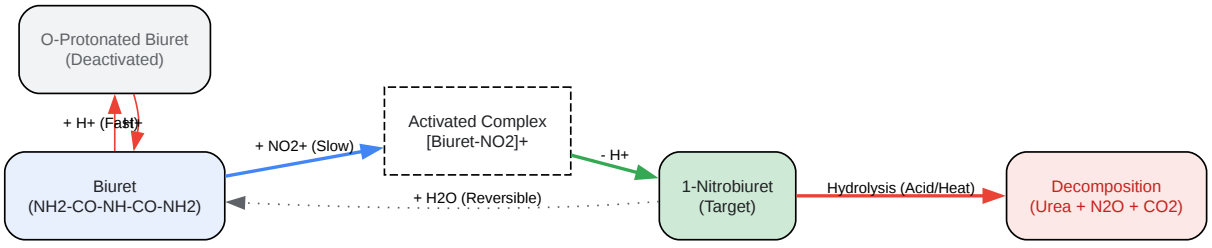

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Figure 1: Mechanistic pathway showing the reversible nitration step and the irreversible decomposition sink.

Thermodynamics & Kinetics: Controlling the Equilibrium

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To maximize the yield of **nitrobiuret**, the researcher must manipulate the Nitrating Activity (

) and the Water Activity (

).

The Role of Mixed Acids

Standard nitric acid (98%) often fails to drive the reaction to completion due to the water produced during nitration (

). The accumulation of water shifts the equilibrium to the left and promotes hydrolysis.

Sulfuric Acid (

) acts as a "chemical sponge" for water, maintaining a high concentration of

throughout the reaction.

Comparative Acid Systems

The table below summarizes the equilibrium shift based on solvent composition.

Acid System	Concentration	Water Activity	Equilibrium Position	Stability Risk
Pure (98%)	Moderate	Increases with rxn	Shifts Left (Reverts)	Low
Mixed Acid (50:50)	High	Low (Buffered)	Favors Product	Moderate
Oleum ( )	Very High	Zero	Favors Dinitro-	High (Runaway)
Acetic Anhydride	High (Acetyl Nitrate)	Zero	Favors Product	High (Explosive)

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> *Critical Insight: The optimal window for 1-**nitrobiuret** is a mixed acid system where*
>
> is in slight molar excess to the theoretical water production, maintaining the temperature below 10°C.

Experimental Protocol: Synthesis of 1-Nitrobiuret

Safety Warning: **Nitrobiuret**s are energetic materials. 1,5-di**nitrobiuret** is significantly less stable than the mono-variant. This protocol targets the stable mono-nitro derivative. Perform all steps behind a blast shield.

Materials

- Biuret (Anhydrous, >98% purity)
- Nitric Acid (fuming, 98%)
- Sulfuric Acid (conc., 98%)
- Ice/Water bath
- Urea (for quenching nitrous acid, optional)

Step-by-Step Methodology

- Preparation of Mixed Acid:
  - In a jacketed reactor cooled to 0°C, introduce 20 mL of Sulfuric Acid (98%).
  - Dropwise add 10 mL of Nitric Acid (98%) with vigorous stirring.
  - Control: Do not allow temperature to exceed 10°C.
- Substrate Addition (The Rate-Limiting Step):

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- Add 5.0 g of Biuret in small portions over 30 minutes.
- Mechanism:[1][2][3] Slow addition prevents localized heating, which favors the hydrolysis reaction over nitration.
- Maintain temperature at 0–5°C.

- Equilibration:
  - Stir the mixture at 5°C for 60 minutes.
  - Note: Extending time beyond 90 minutes risks secondary nitration (unstable) or acid-catalyzed hydrolysis.
- Quenching and Isolation:
  - Pour the reaction mixture onto 100 g of crushed ice.
  - The sudden dilution drops the acidity function (

    ), freezing the equilibrium and precipitating the **nitrobiuret** (which is insoluble in dilute acid).
  - Filter the white precipitate immediately.
- Purification:
  - Wash with ice-cold water until the filtrate is pH neutral.
  - Recrystallize from water (keep below 50°C) or ethanol.

Process Workflow Diagram

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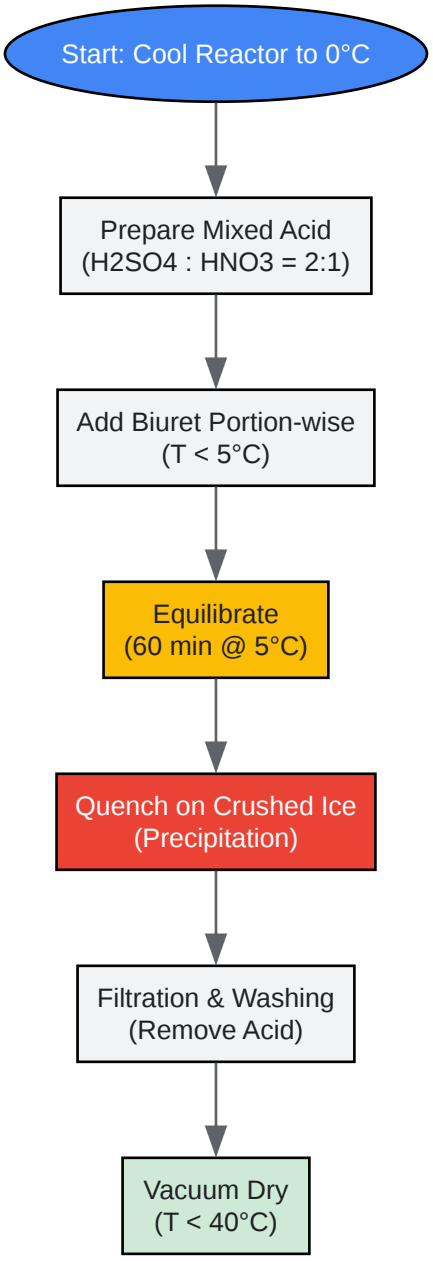

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Figure 2: Validated workflow for the synthesis of 1-**nitrobiuret** minimizing thermal risks.

Process Safety & Stability

Thermal Runaway Risks

The nitration of biuret is exothermic (

). However, the hydrolysis of **nitrobiuret** is even more exothermic and autocatalytic.

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- Trigger: If the temperature exceeds 35°C in the mixed acid, the rate of hydrolysis overtakes nitration.
- Result: Evolution of

  and

  gas, causing foam-over and potential vessel rupture.

Stability of the Product

- Dry State: 1-**Nitrobiuret** is stable at room temperature.
- In Solution: It decomposes in boiling water or hot alkali (giving the Biuret reaction test false positives due to decomposition into urea).
- Storage: Store in a desiccator. Moisture promotes slow hydrolysis to urea and nitric acid.

Analytical Validation

To confirm the equilibrium favored the N-nitro product rather than O-nitro isomers or hydrolysis products:

- Melting Point: Pure 1-**nitrobiuret** melts with decomposition at 165°C.
- IR Spectroscopy: Look for characteristic N-NO2 asymmetric stretch at 1580–1620 cm^{-1} and symmetric stretch at 1280–1320 cm^{-1}.
- Nitrogen Content: Kjeldahl analysis is ineffective due to N-N bonds; use Elemental Analysis (Combustion). Calculated N% for

  is 37.8%.

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